

Essential Safety and Logistical Information for Handling Pyrimidin-4-yl-methanol

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Compound of Interest

Compound Name: *Pyrimidin-4-yl-methanol*

Cat. No.: *B030098*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial, immediate safety and logistical information for the handling and disposal of **Pyrimidin-4-yl-methanol** (CAS RN: 33581-98-5). Adherence to these procedural guidelines is essential for ensuring personal safety, maintaining experimental integrity, and complying with environmental regulations.

Hazard Identification and Personal Protective Equipment (PPE)

Pyrimidin-4-yl-methanol is classified as a hazardous substance. Based on available safety data sheets, it is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, the use of appropriate personal protective equipment is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **Pyrimidin-4-yl-methanol**

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	To protect against splashes and airborne particles that can cause serious eye irritation. [1]
Skin Protection	Nitrile or neoprene chemical-resistant gloves (inspect before use) and a flame-resistant lab coat	To prevent skin contact, which can cause irritation. [1]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are likely to be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	To avoid inhalation of dust or vapors, which may cause respiratory tract irritation. [1]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is critical to minimize exposure and prevent contamination.

2.1. Preparation and Engineering Controls

- Designated Area: All work with **Pyrimidin-4-yl-methanol** must be conducted in a designated area within a certified chemical fume hood.
- Ventilation: Ensure the chemical fume hood is functioning correctly before commencing any work.
- Assembly: Have all necessary equipment, including weighing materials, solvents, and waste containers, readily available inside the fume hood to minimize movement in and out of the controlled area.
- Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and have been recently tested.

2.2. Donning PPE

- Put on a clean, buttoned lab coat.
- Wear chemical safety goggles.
- Wash and dry hands thoroughly.
- Don the first pair of nitrile or neoprene gloves.
- For tasks with a higher risk of splashing, consider wearing a second pair of gloves (double-gloving).

2.3. Handling the Compound

- Weighing: If weighing the solid, perform this task within the fume hood on a draft shield to prevent dissemination of the powder.
- Dissolving: When preparing solutions, add the solid **Pyrimidin-4-yl-methanol** to the solvent slowly to avoid splashing.
- Heating: If heating is required, use a controlled heating mantle or water bath. Avoid open flames.
- Storage: Keep containers of **Pyrimidin-4-yl-methanol** tightly closed when not in use and store in a cool, dry, and well-ventilated area away from incompatible materials.[\[1\]](#)

2.4. Doffing PPE

- Remove the outer pair of gloves (if double-gloved).
- Remove the lab coat, turning it inside out to contain any potential contamination.
- Remove the inner pair of gloves.
- Remove safety goggles.
- Wash hands thoroughly with soap and water.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1]
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **Pyrimidin-4-yl-methanol** must be treated as hazardous waste.

4.1. Waste Segregation and Collection

- Solid Waste: Collect any solid waste, including contaminated weighing paper and personal protective equipment (gloves, etc.), in a designated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Pyrimidin-4-yl-methanol** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatibility has been confirmed.
- Sharps: Any contaminated sharps (needles, broken glass) must be disposed of in a designated sharps container.

4.2. Labeling

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Pyrimidin-4-yl-methanol**," and the approximate concentration and volume.

4.3. Storage and Disposal

- Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
- Follow your institution's and local regulations for the final disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.

Quantitative Data Summary

While specific occupational exposure limits for **Pyrimidin-4-yl-methanol** have not been established, the following data for related compounds can be used as a conservative reference for ensuring safe handling.

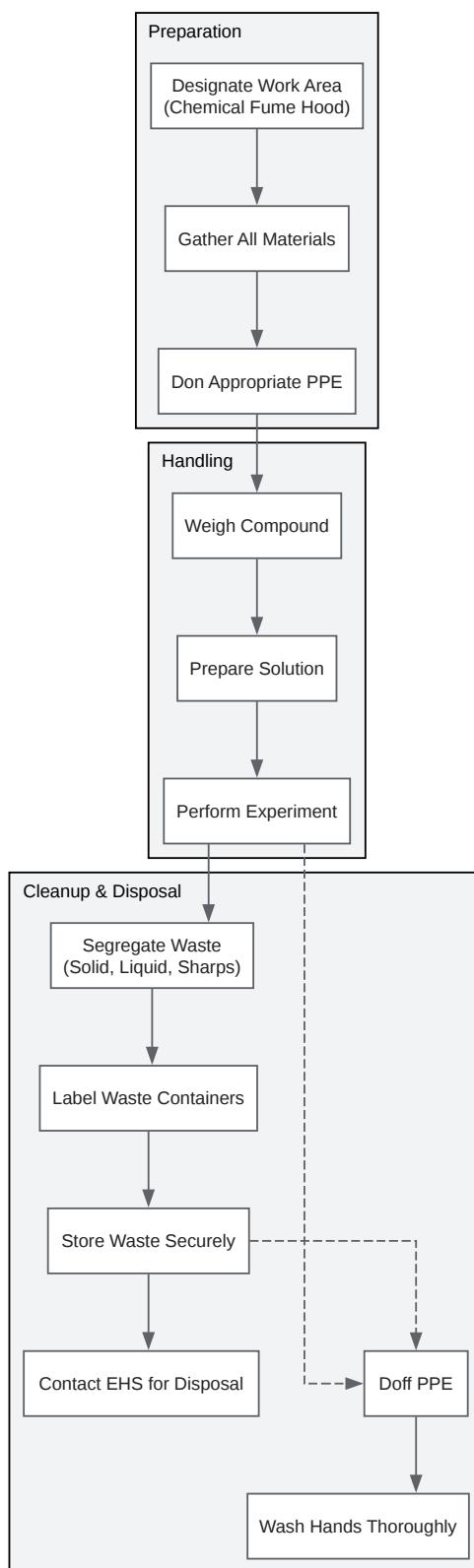
Table 2: Physical and Chemical Properties and Exposure Limit Analogs

Property	Value	Reference
Molecular Formula	C5H6N2O	[2] [3]
Molecular Weight	110.11 g/mol	[2] [3]
Appearance	Crystalline solid	
Melting Point	75-78 °C	
Boiling Point	250.8 ± 15.0 °C (Predicted)	
Solubility	DMF: 30 mg/mL; DMSO: 50 mg/mL; Ethanol: 30 mg/mL; PBS (pH 7.2): 10 mg/mL	[2]
Analog Occupational Exposure Limits (Methanol)	OSHA PEL: 200 ppm (TWA); NIOSH REL: 200 ppm (TWA), 250 ppm (STEL); ACGIH TLV: 200 ppm (TWA), 250 ppm (STEL)	

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **Pyrimidin-4-yl-methanol**.

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Caption: Workflow for Safe Handling of **Pyrimidin-4-yl-methanol**.

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